

Technical Guide: 4-(2-Propenyl)benzamide in Drug Discovery

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Compound of Interest

Compound Name: 4-Allylbenzamide

CAS No.: 104699-51-6

Cat. No.: B021168

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Executive Summary

4-(2-Propenyl)benzamide (CAS: 104699-51-6) is a bifunctional aromatic scaffold characterized by a polar primary amide and a lipophilic, reactive allyl group at the para position. In modern drug discovery, it serves as a critical "divergent intermediate." Its value lies in the orthogonality of its functional groups: the amide provides a stable hydrogen-bonding pharmacophore often targeting residues like Serine or Tyrosine in active sites (e.g., PARP, HDAC), while the allyl handle allows for late-stage diversification via metathesis, cross-coupling, or oxidation.

Chemical Identity & Physical Properties[1][2][3][4]

Property	Data
IUPAC Name	4-(2-Propenyl)benzamide
Common Name	4-Allylbenzamide
CAS Number	104699-51-6 (Ring-substituted)
Molecular Formula	
Molecular Weight	161.20 g/mol
Structure	Benzene ring, C1: , C4:
Physical State	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, MeOH, DMF; Sparingly soluble in water
LogP (Predicted)	~1.4 (Lipophilic linker, polar headgroup)



Critical Distinction: Do not confuse with N-allylbenzamide (CAS 10283-95-1), where the allyl group is attached to the nitrogen atom. This guide focuses strictly on the C4-ring substituted isomer.

Synthetic Pathways

For research-scale preparation (gram to decagram), two primary routes are established based on precursor availability and atom economy.

Route A: Amidation of 4-Allylbenzoic Acid (Scalable)

This route is preferred for bulk preparation as it avoids transition metal catalysts in the final step.

- Activation: 4-Allylbenzoic acid (CAS 1076-99-9) is treated with Thionyl Chloride () or Oxalyl Chloride to generate the acid chloride.
- Amidation: The crude acid chloride is added dropwise to a solution of aqueous Ammonia () or Ammonia in Dioxane at 0°C.
- Purification: Recrystallization from Ethanol/Water.

Route B: Suzuki-Miyaura Cross-Coupling (Modular)

This route is preferred when introducing the allyl group late-stage into a pre-functionalized benzamide scaffold.

- Coupling Partners: 4-Bromobenzamide + Allylboronic acid pinacol ester.

- Catalyst System:

or

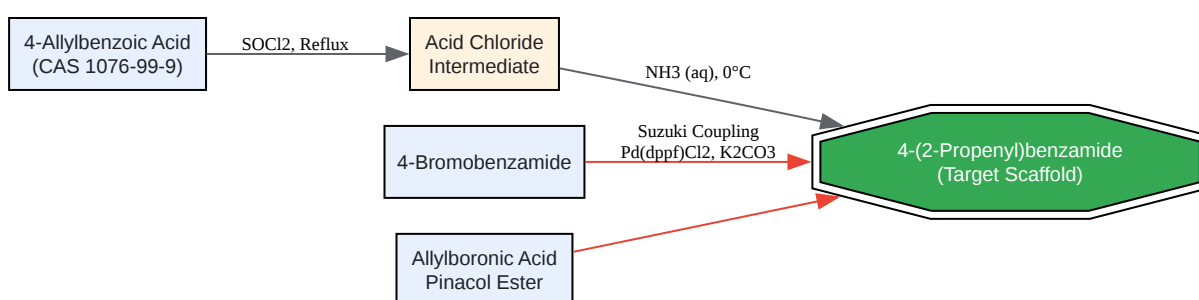
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- Conditions:

(base), Dioxane/Water (3:1), 80°C, 12h.

- Note: Requires degassed solvents to prevent homocoupling of the allyl boronate.

Visualization: Synthetic Workflow



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Figure 1: Two primary synthetic strategies. Route A (Grey) is preferred for scale; Route B (Red) is preferred for diversity.

Reactivity Profile & Applications

The molecule acts as a "chassis" for divergent synthesis. The amide remains inert under many conditions that functionalize the alkene, and vice versa.

The Allyl Handle (Lipophilic Domain)

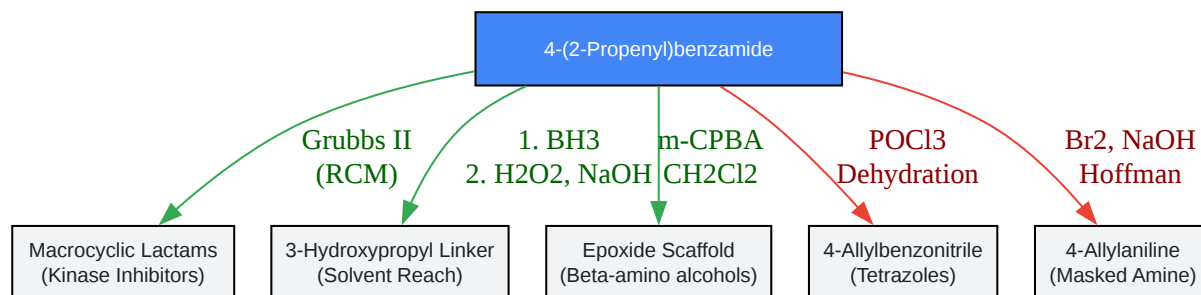
The terminal alkene is the primary site for structural elaboration:

- Olefin Metathesis (RCM): Reaction with Grubbs II catalyst and a second alkene tethered to the amide nitrogen (or elsewhere) yields macrocyclic lactams, a privileged structure in kinase inhibitors.
- Hydroboration-Oxidation: Converts the allyl group to a 3-hydroxypropyl chain (), extending the linker to reach solvent-exposed regions of a protein pocket.
- Epoxidation: Reaction with m-CPBA yields the epoxide, which can be opened by amines to form beta-amino alcohols (common in beta-blocker pharmacophores).
- Wohl-Ziegler Bromination: Radical bromination with NBS functionalizes the allylic position, allowing for nucleophilic substitution to create branched derivatives.

The Amide Handle (Polar Domain)

- Dehydration: Treatment with Burgess reagent converts the amide to a Nitrile (CN).^[1] 4-Allylbenzonitrile is a precursor for tetrazoles (angiotensin II receptor antagonists).
- Hoffman Rearrangement: Converts the amide to a primary Aniline. This is useful if the benzamide is a "masked" aniline to protect the amine during earlier oxidative steps.

Visualization: Divergent Reactivity Map



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Figure 2: Divergent synthesis map. Green paths utilize the allyl group; Red paths utilize the amide group.

Medicinal Chemistry Context

Pharmacophore Features[3][4][5][6][7]

- **PARP Inhibitors:** The benzamide moiety mimics the nicotinamide ring of , binding to the donor site of Poly (ADP-ribose) polymerase (PARP). The allyl group projects into the hydrophobic pocket, where it can be optimized for potency.
- **Covalent Probes:** While the allyl group is generally unreactive toward cysteine, it can be isomerized to a styrene (vinyl group) via Ruthenium catalysis, creating a Michael acceptor for covalent protein tagging.

Stability & Storage

- **Oxidation:** The terminal alkene is susceptible to slow auto-oxidation over months. Store under Nitrogen at -20°C.
- **Polymerization:** Unlikely to polymerize spontaneously without a radical initiator, but prolonged exposure to UV light should be avoided.

References

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